

A Comprehensive Technical Guide to Boc-NH-C6-Br

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Compound of Interest

Compound Name: Boc-NH-C6-Br

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of tert-Butyl (6-bromohexyl)carbamate, commonly referred to as **Boc-NH-C6-Br**. This bifunctional molecule is a critical reagent in organic synthesis and plays a significant role in the development of advanced bioconjugates, particularly Antibody-Drug Conjugates (ADCs).

Chemical Identity and Properties

Boc-NH-C6-Br is a carbamate-protected bromoalkane. The tert-butoxycarbonyl (Boc) group serves as a protecting group for the amine, which can be deprotected under acidic conditions. The terminal bromine atom provides a reactive site for nucleophilic substitution, making it a versatile linker for conjugation.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Citations
Molecular Formula	C ₁₁ H ₂₂ BrNO ₂	[1][2][3][4][5][6]
Molecular Weight	280.20 g/mol	[1][2][3][4][5][6]
IUPAC Name	tert-butyl N-(6-bromohexyl)carbamate	[3][4]
CAS Number	142356-33-0	[1][2][3][5][6][7]
Common Synonyms	N-Boc-6-bromohexylamine, 6-(Boc-amino)hexyl bromide, N-(tert-Butoxycarbonyl)-6-bromohexylamine	[3][6][7]
SMILES	<chem>CC(C)(C)OC(=O)NCCCCCBr</chem>	[1][2][3][5][6]
InChIKey	NXQXVXILNVTMNA-UHFFFAOYSA-N	[3][6]

Table 2: Physicochemical Data

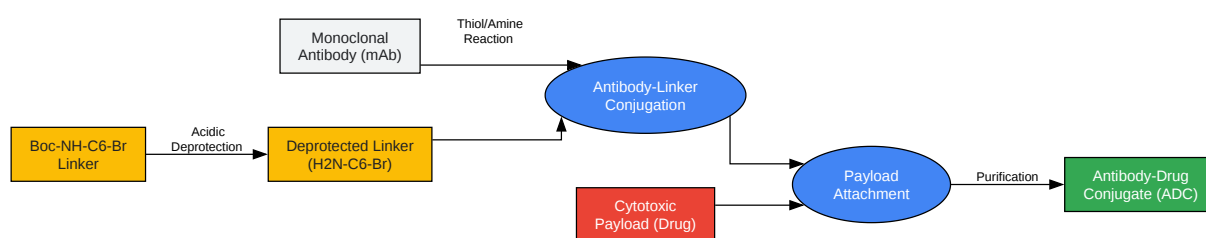
Property	Value	Citations
Appearance	Colorless to off-white solid-liquid mixture or liquid	[1][6]
Boiling Point	340.1 ± 25.0 °C at 760 mmHg (Predicted)	[6][7]
Density	1.2 ± 0.1 g/cm ³	[7]
Refractive Index	n _{20/D} 1.473	[6]
Solubility	Soluble in DMSO; slightly soluble in Chloroform, Ethyl Acetate, and Methanol; insoluble in water.	[1][6][7]
pKa	12.91 ± 0.46 (Predicted)	[6][7]

Applications in Bioconjugation and Drug Development

The primary application of **Boc-NH-C6-Br** is as a non-cleavable linker in the construction of Antibody-Drug Conjugates (ADCs).^{[1][8]} ADCs are a class of targeted therapies designed to deliver a potent cytotoxic agent (payload) specifically to cancer cells by attaching it to a monoclonal antibody that recognizes a tumor-specific antigen.

The C6 alkyl chain of **Boc-NH-C6-Br** acts as a spacer, connecting the antibody to the drug. Its non-cleavable nature ensures that the cytotoxic payload remains attached to the antibody until the entire ADC is internalized by the target cell and degraded within the lysosome, releasing the active drug. This enhances the stability of the ADC in circulation and can reduce off-target toxicity.

Beyond ADCs, it is a valuable intermediate in organic synthesis for introducing a protected aminohexyl group into various molecules.^{[7][9]} In biological research, it can be used to modify proteins and peptides to study their structure and function.^[7]



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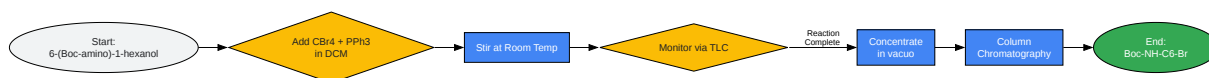
Caption: Workflow for Antibody-Drug Conjugate (ADC) synthesis using **Boc-NH-C6-Br**.

Experimental Protocols

Synthesis of N-Boc-6-bromohexylamine from 6-(Boc-amino)-1-hexanol

A common laboratory-scale synthesis involves the bromination of the corresponding alcohol precursor.

- Reactants: 6-(Boc-amino)-1-hexanol, Carbon Tetrabromide (CBr₄), and Triphenylphosphine (PPh₃).
- Procedure:
 - Dissolve 6-(Boc-amino)-1-hexanol (1 equivalent) in a suitable solvent such as dichloromethane (DCM).
 - Add CBr₄ (1 equivalent) and PPh₃ (1 equivalent) to the solution.
 - Stir the reaction mixture at room temperature until completion, which can be monitored by Thin Layer Chromatography (TLC).
 - Upon completion, concentrate the mixture under reduced pressure.
 - Purify the crude product using column chromatography on silica gel to yield N-Boc-6-bromohexylamine.[6]
- Characterization: The product can be characterized using Nuclear Magnetic Resonance (NMR) spectroscopy.
 - ¹H NMR (400 MHz, CDCl₃): δ 4.48 (br s, 1H), 3.66 (t, J = 6.8 Hz, 2H), 3.09 (t, J = 6.5 Hz, 2H), 1.88-1.82 (m, 2H), 1.47 (s, 9H), 1.54-1.18 (m, 6H) ppm.[6]
 - ¹³C NMR (100 MHz, CDCl₃): δ 156.1, 62.9, 51.1, 32.8, 28.5, 26.4, 25.4 ppm.[6]



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Caption: Experimental workflow for the synthesis of **Boc-NH-C6-Br**.

Safety and Handling

Hazard Information:

- Causes serious eye damage and may cause skin irritation or severe burns.[3][6]
- May cause respiratory irritation.[3]

Precautions and Storage:

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[7]
- Handle in a well-ventilated area or a chemical fume hood to avoid inhaling vapors.[7]
- Store in a cool, dry place under an inert atmosphere, typically at 2-8°C for long-term stability. [6][7]
- Keep away from ignition sources and incompatible materials.[7]

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